

Initial Biocompatibility Assessment of Chromium-Gold Alloys: A Technical Guide

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Compound of Interest

Compound Name: Chromium;gold

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Disclaimer: Direct experimental studies on the biocompatibility of chromium-gold (Cr-Au) alloys are not extensively available in the public domain. This technical guide provides a foundational assessment based on the well-documented biocompatibility of the individual constituent metals, chromium (Cr) and gold (Au), and their respective alloys with other elements. The information herein is intended for researchers, scientists, and drug development professionals to inform initial hypotheses and guide future experimental design.

Introduction

Chromium-gold alloys represent a potential class of biomaterials that could leverage the inherent properties of both metals. Gold is renowned for its excellent biocompatibility and corrosion resistance, making it a staple in dental and electronic implant applications.^[1] Chromium is a critical element in cobalt-chromium (Co-Cr) and stainless steel alloys, contributing to mechanical strength and the formation of a passivating oxide layer that imparts corrosion resistance.^{[2][3]} The combination of these metals could theoretically yield a biomaterial with tailored mechanical, electrochemical, and biological properties. This guide synthesizes the existing knowledge on the biocompatibility of chromium and gold to provide a preliminary evaluation of Cr-Au alloys.

Biocompatibility of Constituent Metals

The biocompatibility of an alloy is largely determined by the biological response to its constituent elements and their corrosion products. Therefore, understanding the biocompatibility of chromium and gold individually is paramount.

Gold (Au)

Gold is considered one of the most biocompatible metals due to its inertness and high resistance to corrosion in physiological environments.[1] However, the biological response can be influenced by the form of gold (e.g., bulk, nanoparticles) and the presence of alloying elements.

- **Cytotoxicity:** Gold ions and nanoparticles can exhibit size- and concentration-dependent cytotoxicity. Studies on gold nanoparticles (AuNPs) have shown varied effects on cell viability, with some reporting high viability (>85%) even at significant concentrations, while others indicate a decrease in cell viability with smaller nanoparticles and higher concentrations.[1][4] For instance, one study on uncoated AuNPs in healthy human keratinocytes showed cell viability of around 78%, independent of the concentration tested (100, 300, and 600 μM).[4] Another study on A549 cells demonstrated that as AuNP concentrations increased above 10 $\mu\text{g/mL}$, cell viability decreased for all tested sizes (5, 10, and 80 nm).[1]
- **Ion Release:** In dental alloys, the release of gold ions is generally low.[5] However, other elements within the alloy can leach out and potentially cause adverse reactions.[6]

Chromium (Cr)

The biocompatibility of chromium is highly dependent on its oxidation state. Trivalent chromium (Cr(III)) is an essential trace element, while hexavalent chromium (Cr(VI)) is a known carcinogen and cytotoxic agent.[7][8] In metallic alloys, chromium exists in its metallic state (Cr(0)) and forms a stable, passive chromium oxide (Cr_2O_3) layer on the surface, which is predominantly composed of Cr(III).

- **Cytotoxicity:** Studies have shown that Cr(VI) compounds are significantly more cytotoxic than Cr(III) compounds.[7] For pure chromium metal, cytotoxicity studies on L929 murine

fibrosarcoma cells showed a dose- and time-dependent decrease in cell viability.[9][10] In one study, the mean cell viability for pure chromium was 60.6%.[10]

- **Ion Release:** The release of chromium ions from Co-Cr alloys is a critical factor in their biocompatibility. The amount of ion release can be influenced by the alloy composition and the surrounding environment.[11][12]

Quantitative Data on Biocompatibility

The following tables summarize quantitative data extracted from studies on the individual elements and their alloys. This data provides a baseline for predicting the potential biocompatibility of Cr-Au alloys.

Table 1: In Vitro Cytotoxicity Data for Gold

Form of Gold	Cell Line	Concentration	Exposure Time	Cell Viability (%)	Citation
Uncoated AuNPs	HaCat (Human Keratinocytes)	100, 300, 600 μ M	24 h	~78%	[4]
5 nm AuNPs	A549 (Human Alveolar Adenocarcinoma)	40 μ g/mL	24 h	24.08%	[1]
10 nm AuNPs	A549 (Human Alveolar Adenocarcinoma)	40 μ g/mL	24 h	12.91%	[1]
80 nm AuNPs	A549 (Human Alveolar Adenocarcinoma)	40 μ g/mL	24 h	9.24%	[1]
5 nm AuNPs	L02 (Normal Human Hepatocytes)	12.5 μ g/mL	72 h	Concentration-dependent decrease	[13]
20 nm AuNPs	L02 (Normal Human Hepatocytes)	up to 12.5 μ g/mL	72 h	No appreciable cytotoxicity	[13]
50 nm AuNPs	L02 (Normal Human Hepatocytes)	up to 12.5 μ g/mL	72 h	No appreciable cytotoxicity	[13]
AuNPs	MCF-7 (Human Breast Cancer)	200 μ g/mL	Not Specified	43% (57% inhibition)	[14]

Table 2: In Vitro Cytotoxicity Data for Chromium

Form of Chromium	Cell Line	Concentration	Exposure Time	Cell Viability (%)	Citation
Pure Cr Metal	L929 (Murine Fibroblasts)	Not Specified	Not Specified	60.6%	[10]
Cr ₂ O ₃ NPs	L929 (Murine Fibrosarcoma)	Dose-dependent	Time-dependent	Dose- and time-dependent decrease	[9]
Cr(III) complexes	Human Dermal Fibroblasts	100 µM	72 h	Inhibitory effect on cell viability	[15]
CrCl ₃ (Cr(III))	V79 Hamster Lung Fibroblasts	Not Specified	Not Specified	No cytotoxic damage	[8]
Chromates (Cr(VI))	V79 Hamster Lung Fibroblasts	Not Specified	Not Specified	Dose-dependent cytotoxicity	[8]

Table 3: Ion Release from Gold-Containing Dental Alloys

Alloy Type	Released Ions	Conditioning Time	Release Rate ($\mu\text{g}/\text{cm}^2/\text{day}$)	Citation
High-noble alloy	Au, Pd, etc.	15 days	Very resistant to corrosion	[16]
Noble alloy	Au, Pd, Ag, etc.	15 days	Very resistant to corrosion	[16]
Aurolite 2B (Au-based)	Au, Pd, Zn, In	7 days	Low metal ion release	[6]
d.sign 30 (Au-based)	Au, Pt, Pd, Ga, In, Sn	7 days	Very low total elemental release	[6]

Table 4: Corrosion Data for Chromium-Containing Materials

Material	Test Solution	Corrosion Rate (mm/year)	Citation
P91 Steel (~9% Cr)	s-CO ₂ -saturated Saline Water	~0.17	[17]
316L Stainless Steel (>17% Cr)	s-CO ₂ -saturated Saline Water	< 0.02	[17]
CoCrMo Alloy	Simulated Body Fluid	Not specified, high corrosion resistance	[18]
CP-Ti	Simulated Body Fluid	2.76E-06	[19]
316LVM Stainless Steel	Simulated Body Fluid	2.14E-05	[19]

Experimental Protocols

The following are detailed methodologies for key experiments commonly cited in the biocompatibility assessment of metallic biomaterials.

In Vitro Cytotoxicity Assays

4.1.1. MTT Assay (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)

This colorimetric assay assesses cell metabolic activity.

- Principle: Viable cells with active mitochondria cleave the tetrazolium ring of MTT, converting it to an insoluble purple formazan. The amount of formazan produced is proportional to the number of viable cells.
- Protocol:
 - Cell Seeding: Plate cells in a 96-well plate at a density of 5×10^4 cells/mL and allow them to adhere overnight.[\[4\]](#)
 - Exposure: Replace the medium with fresh medium containing various concentrations of the test material (e.g., alloy extracts, ion solutions, or nanoparticles). Incubate for a specified period (e.g., 24, 48, or 72 hours).[\[1\]](#)[\[4\]](#)
 - MTT Addition: After incubation, add MTT solution (e.g., 0.5 mg/mL) to each well and incubate for 2-4 hours to allow formazan crystal formation.[\[4\]](#)
 - Solubilization: Dissolve the formazan crystals by adding a solubilizing agent, such as dimethyl sulfoxide (DMSO).[\[4\]](#)
 - Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
 - Calculation: Calculate cell viability as a percentage relative to the untreated control cells.

4.1.2. LDH Assay (Lactate Dehydrogenase)

This colorimetric assay quantifies cell membrane damage by measuring the release of the cytoplasmic enzyme lactate dehydrogenase (LDH) into the culture medium.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Principle: LDH released from damaged cells catalyzes the conversion of lactate to pyruvate, which then leads to the reduction of a tetrazolium salt into a colored formazan product. The

amount of formazan is proportional to the amount of LDH released and, therefore, the number of damaged cells.[\[23\]](#)

- Protocol:
 - Cell Seeding and Exposure: Prepare cell cultures and expose them to the test material as described for the MTT assay.[\[20\]](#)
 - Supernatant Collection: After the exposure period, collect the cell culture supernatant.
 - LDH Reaction: Add the supernatant to a reaction mixture containing the necessary substrates for the LDH-catalyzed reaction.
 - Incubation: Incubate the mixture for a specified time (e.g., 30 minutes) at room temperature, protected from light.[\[21\]](#)
 - Stop Reaction: Add a stop solution to terminate the enzymatic reaction.[\[21\]](#)
 - Absorbance Measurement: Measure the absorbance of the colored formazan product at a specific wavelength (e.g., 490 nm).[\[21\]](#)
 - Calculation: Calculate the percentage of cytotoxicity by comparing the LDH release from treated cells to that of a positive control (maximum LDH release) and a negative control (spontaneous LDH release).

Corrosion Testing

4.2.1. Potentiodynamic Polarization

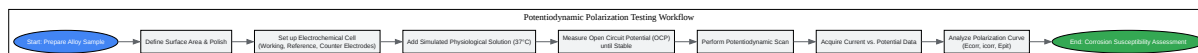
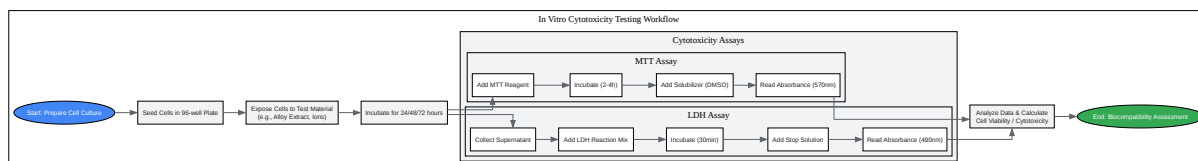
This electrochemical technique is used to evaluate the corrosion susceptibility of a metallic material in a simulated physiological solution.[\[2\]](#)[\[3\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Principle: The potential of the working electrode (the alloy sample) is varied with respect to a reference electrode, and the resulting current is measured. The resulting polarization curve provides information about the corrosion potential (E_{corr}), corrosion current (i_{corr}), and pitting potential (E_{pit}).
- Protocol:

- **Sample Preparation:** Prepare the alloy samples with a defined surface area and finish. Mount the sample in an electrode holder.
- **Electrochemical Cell Setup:** Place the sample (working electrode), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum mesh) in an electrochemical cell containing a simulated physiological solution (e.g., phosphate-buffered saline, artificial saliva) maintained at 37°C.[2][24]
- **Open Circuit Potential (OCP) Measurement:** Allow the system to stabilize by measuring the OCP until a steady state is reached.[2]
- **Potentiodynamic Scan:** Apply a potential scan, typically starting from a potential cathodic to the OCP and scanning in the anodic direction at a slow, constant rate (e.g., 0.167 mV/s).[24]
- **Data Analysis:** Plot the logarithm of the current density versus the applied potential to obtain the potentiodynamic polarization curve. From this curve, determine E_{corr} , i_{corr} (by Tafel extrapolation), and E_{pit} .

Visualizations

The following diagrams illustrate the workflows for the described experimental protocols.



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